

Chemical structure of Diclofensine (Ro 8-4650)

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Compound of Interest

Compound Name: *Diclofensine*

Cat. No.: *B1196589*

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An In-depth Technical Guide to the Chemical Structure and Activity of **Diclofensine** (Ro 8-4650)

For: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Diclofensine** (Ro 8-4650), a potent triple monoamine reuptake inhibitor. It details the compound's chemical structure, synthesis, mechanism of action, and relevant experimental data, designed to support advanced research and development activities.

Core Chemical Identity

Diclofensine is a tetrahydroisoquinoline derivative developed by Hoffmann-La Roche in the 1970s.^{[1][2]} Its primary activity is attributed to the (S)-isomer.^{[1][2]} The compound is characterized by a 4-(3,4-dichlorophenyl) substituent on the isoquinoline core.

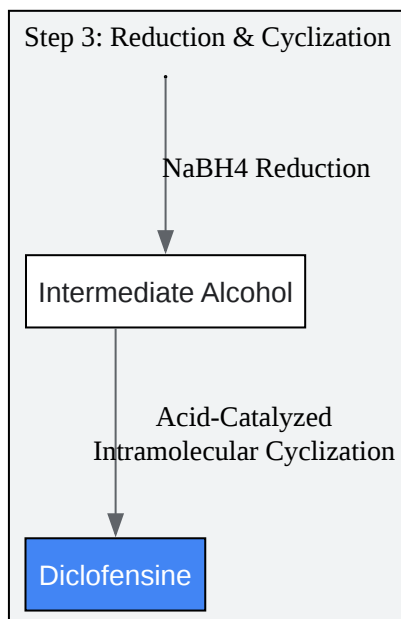
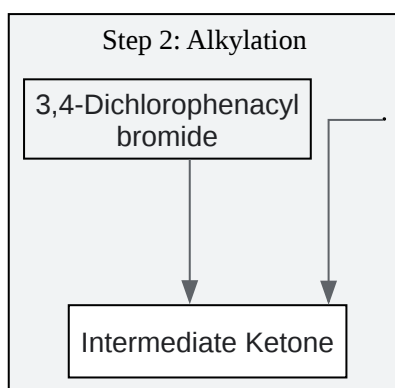
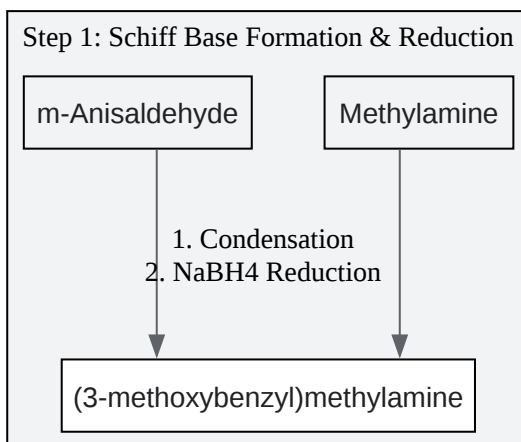
Chemical and Physical Properties

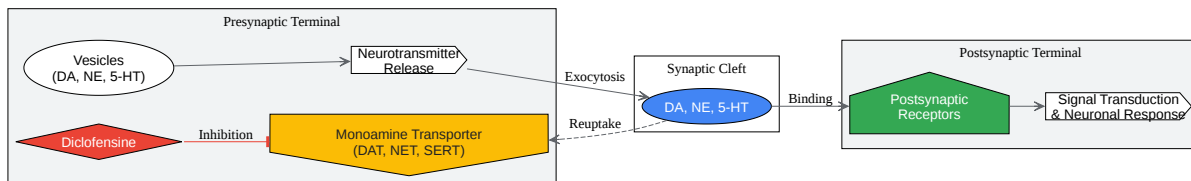
The fundamental identifiers and properties of **Diclofensine** are summarized below for quick reference.

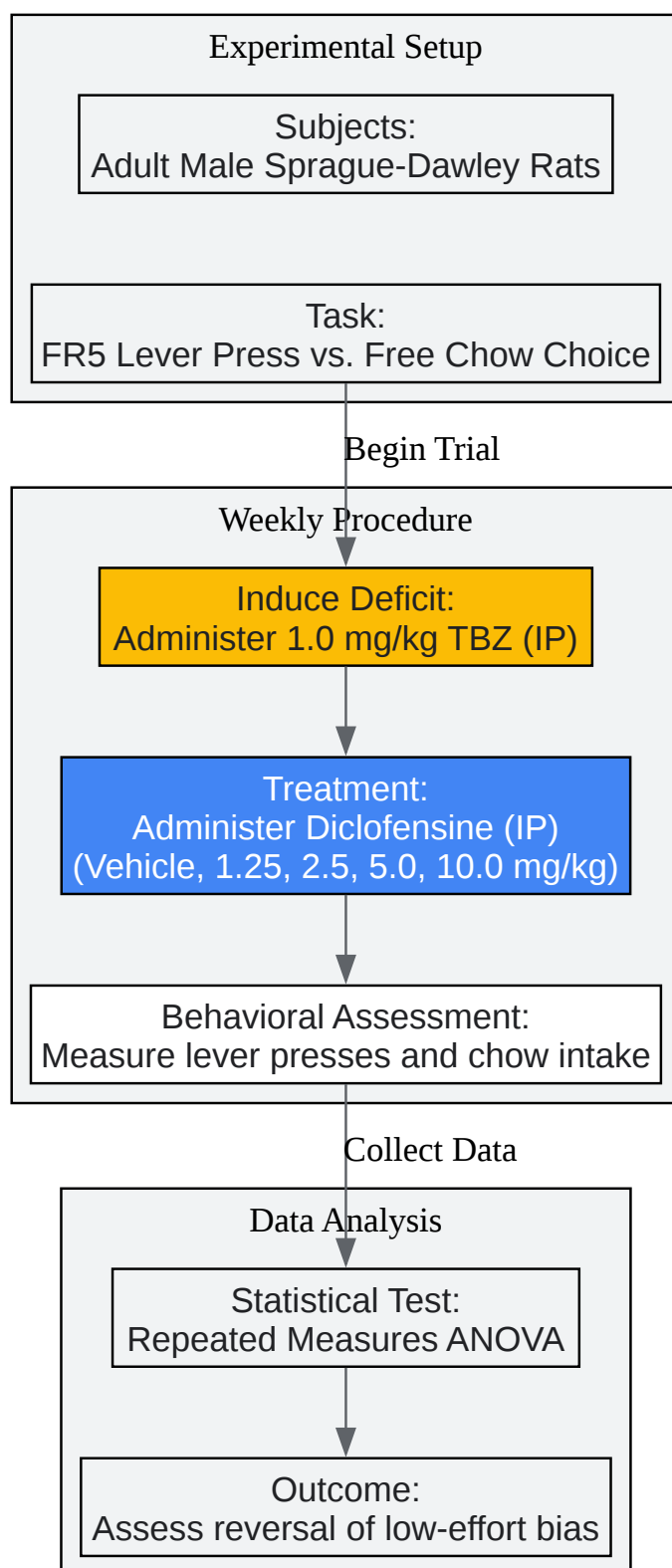
Identifier	Value	Reference
IUPAC Name	4-(3,4-dichlorophenyl)-7-methoxy-2-methyl-1,2,3,4-tetrahydroisoquinoline	[1] [2] [3]
CAS Number	67165-56-4	[1] [2] [3]
PubChem CID	68871	[1] [2] [3]
Molecular Formula	C ₁₇ H ₁₇ Cl ₂ NO	[1] [2] [3]
Molar Mass	322.23 g/mol	[2] [3]
SMILES	<chem>CN1CC(C2=C(C1)C=C(C=C2)OC)C3=CC(=C(C=C3)Cl)Cl</chem>	[1] [3]
InChI	InChI=1S/C17H17Cl2NO/c1-20-9-12-7-13(21-2)4-5-14(12)15(10-20)11-3-6-16(18)17(19)8-11/h3-8,15H,9-10H2,1-2H3	[1] [3]
InChIKey	ZJDCGVDEEHWEIG-UHFFFAOYSA-N	[1] [3]

Synthesis Pathway

The synthesis of **Diclofensine** can be achieved through a multi-step process involving the formation of the core tetrahydroisoquinoline structure.[\[2\]](#) A representative synthetic route is outlined below.[\[2\]](#)[\[4\]](#)







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- 4. File:Diclofensine synthesis.svg - Wikipedia [en.wikipedia.org]
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